

# Benzyl pyrrolidine-2-carboxylate hydrochloride

## CAS number 16652-71-4 properties

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### Compound of Interest

Compound Name: *benzyl pyrrolidine-2-carboxylate*  
*hydrochloride*

Cat. No.: *B6143277*

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An In-Depth Technical Guide to Benzyl (S)-pyrrolidine-2-carboxylate hydrochloride (CAS: 16652-71-4)

## Section 1: Introduction and Strategic Importance

Benzyl (S)-pyrrolidine-2-carboxylate hydrochloride, identified by CAS number 16652-71-4, is a pivotal chiral building block in modern medicinal chemistry and pharmaceutical development.[1][2][3][4] As a derivative of the naturally occurring amino acid L-proline, it provides a rigid, stereochemically defined pyrrolidine scaffold that is integral to the design of a wide array of biologically active molecules.[5] The five-membered, non-planar ring structure allows for a three-dimensional exploration of chemical space that is often crucial for achieving high-affinity and selective interactions with biological targets.[5]

Its most notable application is as a key raw material and pharmaceutical intermediate in the synthesis of the angiotensin-converting enzyme (ACE) inhibitor, Lisinopril, a widely prescribed medication for hypertension and heart failure.[6] Beyond this specific application, its utility extends to solid-phase peptide synthesis (SPPS) and as a foundational fragment in the development of novel chemical entities for various therapeutic areas.[6][7] This guide serves as a comprehensive technical resource for researchers and drug development professionals, detailing the compound's properties, synthesis, analytical validation, applications, and handling protocols.

## Section 2: Physicochemical and Handling Properties

A thorough understanding of the compound's physical and chemical characteristics is fundamental for its effective use in a laboratory setting. These properties dictate storage conditions, solvent selection, and analytical methodology.

### Core Chemical and Physical Data

The key identifying and physical properties are summarized below.

Property	Value	Source(s)
CAS Number	16652-71-4	[1][2][6][8]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> ClNO <sub>2</sub>	[1][2][6][9]
Molecular Weight	241.71 g/mol	[1][2][6]
IUPAC Name	benzyl (2S)-pyrrolidine-2-carboxylate;hydrochloride	[6]
Synonyms	Benzyl L-prolinate hydrochloride, H-Pro-OBzl.HCl	[3][6]
Appearance	White to off-white solid	[9]
Purity (HPLC)	≥98.0%, with specific batches reported at 99.34%	[2][9]
Optical Rotation	-46.9° (c=1.00 g/100ml in H <sub>2</sub> O)	[9]

### Solubility Profile

The solubility of Benzyl (S)-pyrrolidine-2-carboxylate hydrochloride is a critical parameter for reaction setup, purification, and analytical sample preparation.

- In Vitro Solubility: The compound is highly soluble in Dimethyl Sulfoxide (DMSO) at a concentration of 100 mg/mL (413.72 mM).[1]

- Expert Insight: Achieving this concentration often requires ultrasonic agitation to overcome the compound's crystalline lattice energy.[1] It is crucial to use freshly opened, anhydrous DMSO, as the solvent's hygroscopic nature can significantly impact the solubility and stability of the reagent.[1]

## Stability and Storage

Proper storage is essential to maintain the integrity and purity of the compound. As a hydrochloride salt, it is susceptible to moisture.

- Solid Form:
  - Store at -20°C for long-term stability (up to 3 years).[2]
  - Store at 4°C for shorter-term use (up to 2 years).[2]
- In Solution (Stock Solutions):
  - Store at -80°C for up to 6 months.[1][2][10]
  - Store at -20°C for up to 1 month.[1][2][10]
  - Causality: The decreased stability in solution is due to the increased molecular mobility, allowing degradation pathways (e.g., ester hydrolysis) to occur more readily than in the solid state. Repeated freeze-thaw cycles should be avoided by aliquoting stock solutions. [10] All storage containers must be tightly sealed and protected from moisture.[1][9]

## Section 3: General Synthesis Workflow

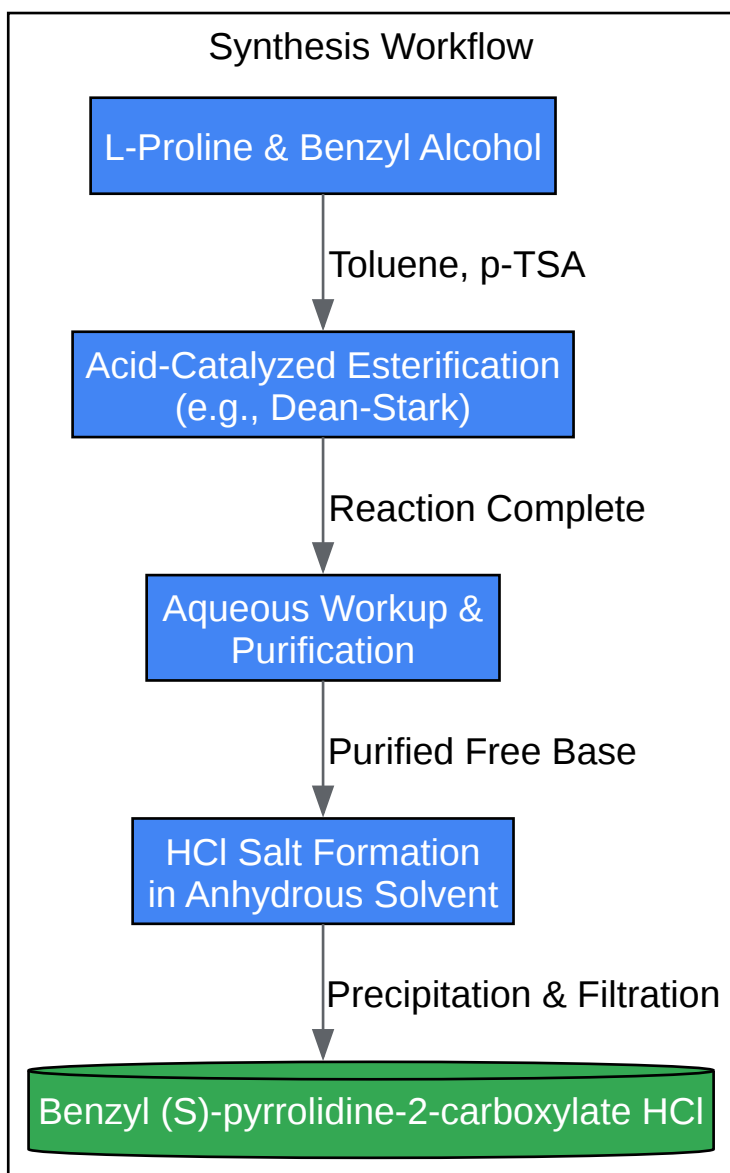
While multiple proprietary methods exist, a common and logical approach to synthesizing Benzyl (S)-pyrrolidine-2-carboxylate hydrochloride involves the esterification of L-proline with benzyl alcohol, followed by the formation of the hydrochloride salt. This process protects the carboxylic acid as a benzyl ester, a common strategy in peptide synthesis where the protecting group can be removed later via hydrogenolysis.

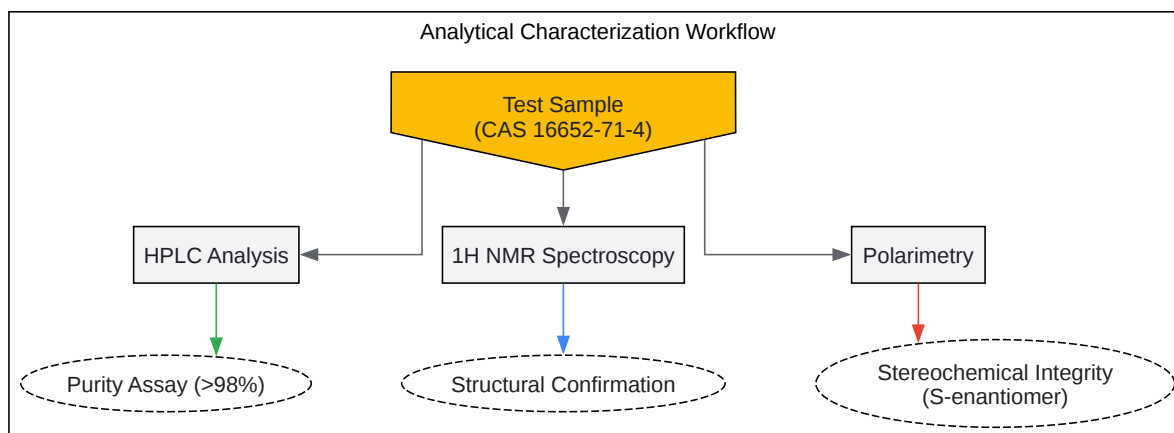
## Generalized Synthetic Protocol

The following protocol is a representative, non-optimized procedure illustrating the key chemical transformations.

- **Reaction Setup:** In a multi-necked flask under an inert atmosphere (e.g., nitrogen or argon), suspend L-proline in a suitable solvent like toluene.
- **Acid Catalyst Addition:** Add a catalytic amount of an acid catalyst, such as p-toluenesulfonic acid, to facilitate the esterification.
- **Reagent Addition:** Introduce benzyl alcohol to the suspension.
- **Azeotropic Distillation:** Heat the reaction mixture to reflux using a Dean-Stark apparatus to remove the water formed during the esterification, thereby driving the reaction to completion.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or HPLC, until the starting L-proline is consumed.
- **Workup and Isolation:** Cool the reaction mixture. The product, benzyl (S)-pyrrolidine-2-carboxylate, can be isolated and purified using standard organic chemistry techniques like extraction and column chromatography.
- **Salt Formation:** Dissolve the purified free base in a suitable anhydrous solvent (e.g., diethyl ether or ethyl acetate). Bubble dry hydrogen chloride gas through the solution, or add a solution of HCl in an organic solvent, until precipitation of the hydrochloride salt is complete.
- **Final Product Isolation:** Collect the resulting white solid by filtration, wash with the solvent to remove any unreacted starting material, and dry under vacuum to yield Benzyl (S)-pyrrolidine-2-carboxylate hydrochloride.

## Synthesis Workflow Diagram





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. abmole.com [abmole.com]
- 3. H-Pro-OBzl.HCl | CAS#:16652-71-4 | Chemsrce [chemsrc.com]
- 4. (S)-Benzyl pyrrolidine-2-carboxylate hydrochloride | Delchimica [delchimica.com]
- 5. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 6. apicule.com [apicule.com]
- 7. targetmol.com [targetmol.com]

- 8. [alchempharmtech.com](https://alchempharmtech.com) [[alchempharmtech.com](https://alchempharmtech.com)]
- 9. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- 10. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
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